

5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione chemical properties

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Compound of Interest

Compound Name: 5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione

Cat. No.: B1303135

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An In-depth Technical Guide to **5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione**

Introduction

5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione, also commonly known as Acetyl Meldrum's Acid, is a versatile organic compound with significant applications in chemical synthesis and pharmaceutical development.^{[1][2][3]} As a derivative of Meldrum's acid, it serves as a key intermediate and building block for synthesizing a wide range of complex molecules and heterocyclic compounds.^{[4][5][6]} Its unique reactivity, particularly as an acylacetylating agent and a precursor to acylketenes, makes it a valuable reagent for researchers and drug development professionals.^{[7][8]} This guide provides a comprehensive overview of its chemical properties, experimental protocols, and core applications.

Core Chemical Properties

The fundamental chemical and physical properties of **5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione** are summarized below. Data is compiled from various chemical data repositories and suppliers.

Property	Value
IUPAC Name	5-acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione[9]
Synonyms	Acetyl Meldrum's Acid, 1,3-Dioxane-4,6-dione, 5-acetyl-2,2-dimethyl-[1][2]
CAS Number	72324-39-1[1][9][10]
Molecular Formula	C ₈ H ₁₀ O ₅ [1][3][9][10]
Molecular Weight	186.16 g/mol [1][9][10]
Appearance	White crystalline powder[1][11]
Melting Point	83-85 °C[2][12] or 187-190 °C[1][11] (Note: Discrepancy exists in reported values)
Boiling Point	417.9 ± 45.0 °C (Predicted)[2][12]
Density	1.231 - 1.32 g/cm ³ [1][2][11]
Solubility	Slightly soluble in water. Soluble in various organic solvents including acetone, methanol, chloroform, dichloromethane, ethyl acetate, and DMSO.[1][11][13]
InChI	InChI=1S/C8H10O5/c1-4(9)5-6(10)12-8(2,3)13-7(5)11/h5H,1-3H3[3][9]
SMILES	CC(=O)C1C(=O)OC(OC1=O)(C)C[9]

Reactivity and Stability

5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione is stable under standard storage conditions, with a typical shelf life of 24 months when stored in a cool, dry, and well-ventilated place.[1]

The primary reactivity of this compound stems from its identity as an acyl Meldrum's acid.[7][8] A key reaction is its thermal decomposition, where it readily eliminates acetone and carbon dioxide to generate a highly reactive acylketene intermediate.[6][7][8] This intermediate can then participate in various cycloaddition and nucleophilic addition reactions, making it a powerful tool in organic synthesis.

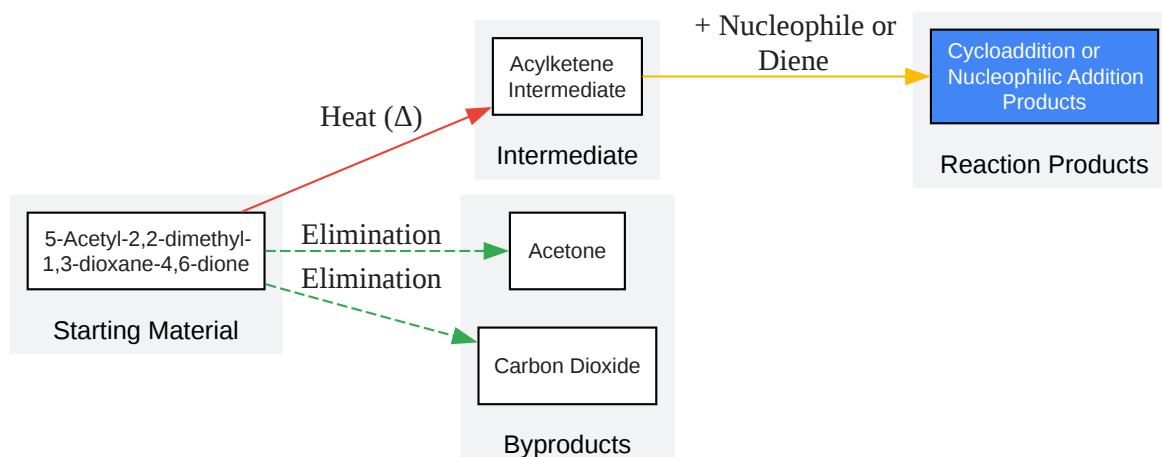


Diagram 1: Thermal Decomposition Pathway

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Caption: General reactivity pathway of Acetyl Meldrum's Acid.

Experimental Protocols

Synthesis of 5-Acyl Meldrum's Acid Derivatives

The synthesis of **5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione** is typically achieved through the acylation of Meldrum's acid (2,2-dimethyl-1,3-dioxane-4,6-dione). The following is a representative experimental protocol adapted from established procedures for the acylation of Meldrum's acid.^[14] Note that this reaction yields the enol tautomer, 5-(1-hydroxyethylidene)-2,2-dimethyl-1,3-dioxane-4,6-dione, which exists in equilibrium with the target keto form.

Materials:

- Meldrum's acid (1 equivalent)
- Dichloromethane (CH_2Cl_2)
- Pyridine (2.1 equivalents)

- Acetyl chloride (1.2 equivalents)
- Methanol (for quenching)
- Saturated aqueous ammonium chloride (NH_4Cl)
- Sodium sulfate (Na_2SO_4)

Procedure:

- A flame-dried, three-necked, round-bottomed flask is equipped with a stir bar, a nitrogen inlet, and an addition funnel.
- The flask is charged with Meldrum's acid dissolved in dichloromethane.
- Pyridine is added, and the resulting mixture is cooled to -25°C.[14]
- A solution of acetyl chloride in dichloromethane is added slowly to the reaction mixture via the addition funnel over a period of 1 hour, maintaining the low temperature.[14]
- After the addition is complete, the reaction is allowed to warm slowly to 0°C over 3 hours.[14]
- The reaction is quenched by the addition of methanol and stirred for 15 minutes.[14]
- The mixture is transferred to a separatory funnel, diluted with additional dichloromethane, and washed sequentially with saturated aqueous ammonium chloride and water.[14]
- The combined aqueous layers are back-extracted with dichloromethane.[14]
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.[14]
- The resulting solid can be further purified as needed.

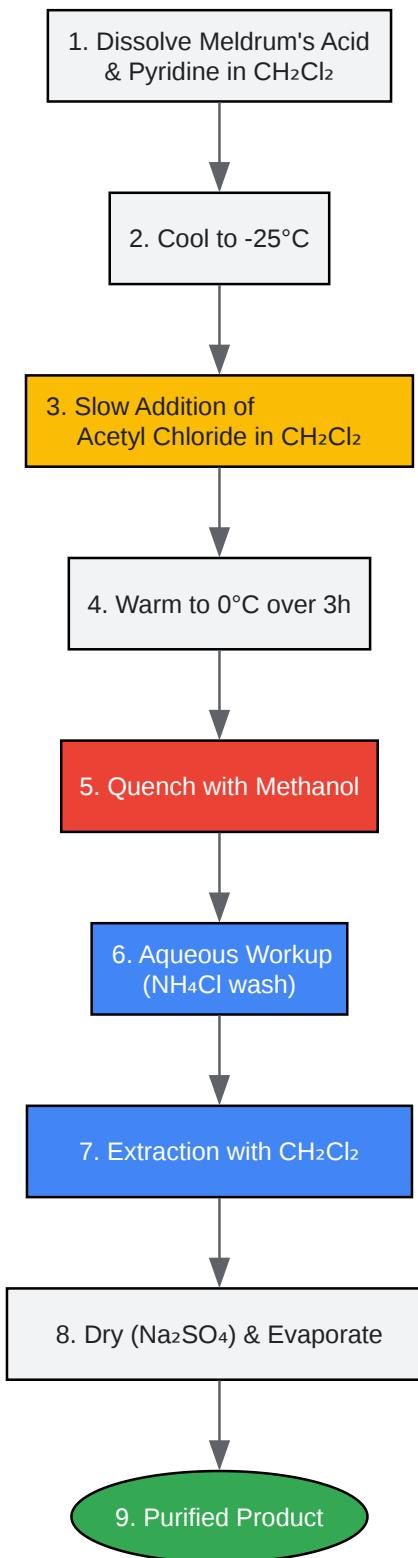


Diagram 2: Synthesis Workflow

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Caption: A typical workflow for the synthesis of 5-Acyl Meldrum's Acid.

Applications in Research and Drug Development

The unique chemical properties of **5-Acetyl-2,2-dimethyl-1,3-dioxane-4,6-dione** make it a valuable intermediate in several areas:

- Pharmaceutical Synthesis: It serves as a precursor for various pharmaceutical ingredients and complex heterocyclic systems.[1][3] Its ability to act as a synthetic equivalent of an acylketene is particularly useful in constructing carbon-carbon and carbon-heteroatom bonds.[6][7]
- Organic Chemistry Research: The compound is widely used as a reagent in academic and industrial research for developing new synthetic methodologies.[1][11] It is employed in multicomponent reactions, which are efficient processes for building molecular diversity.[15][16]
- Synthesis of β -Keto Esters: Alcoholsysis of acyl Meldrum's acids provides a straightforward route to β -keto esters, which are fundamental building blocks in organic synthesis.[6]

Safety and Handling

Hazard Identification:

- GHS Classification: The compound is classified as harmful if swallowed (Acute toxicity, oral), causes skin irritation, and causes serious eye irritation. It may also cause respiratory irritation.[9]

Recommended Safety Precautions:

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[1][11] Recommended storage temperature is often between 2-8°C.
- Incompatible Materials: Avoid contact with strong oxidizing agents.[17]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes. If on skin, wash with plenty of soap and water. If swallowed, rinse mouth and seek medical

advice.[\[17\]](#)

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